

5-Methylpyrazine-2-carbohydrazide structure and chemical formula

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Compound of Interest

Compound Name: 5-Methylpyrazine-2-carbohydrazide

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An In-depth Technical Guide to 5-Methylpyrazine-2-carbohydrazide

This technical guide provides a comprehensive overview of the chemical structure, formula, and properties of **5-Methylpyrazine-2-carbohydrazide**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical research.

Chemical Structure and Formula

5-Methylpyrazine-2-carbohydrazide is a heterocyclic organic compound featuring a pyrazine ring substituted with a methyl group and a carbohydrazide group.

- Chemical Formula: C₆H₈N₄O^[1]
- IUPAC Name: **5-methylpyrazine-2-carbohydrazide**^[1]
- Synonyms: 5-methylpyrazine-2-carboxylic acid hydrazide
- CAS Number: 37545-33-8^{[1][2]}

The molecular structure is depicted in the following diagram:

Caption: Chemical structure of **5-Methylpyrazine-2-carbohydrazide**.

Physicochemical Properties

A summary of the key physicochemical properties of **5-Methylpyrazine-2-carbohydrazide** is presented below.

Property	Value	Reference
Molecular Weight	152.15 g/mol	[3]
Chemical Formula	C ₆ H ₈ N ₄ O	[1]
Appearance	Creamy coloured crystals	[4]
Storage	Sealed in dry, 2-8°C	[3]

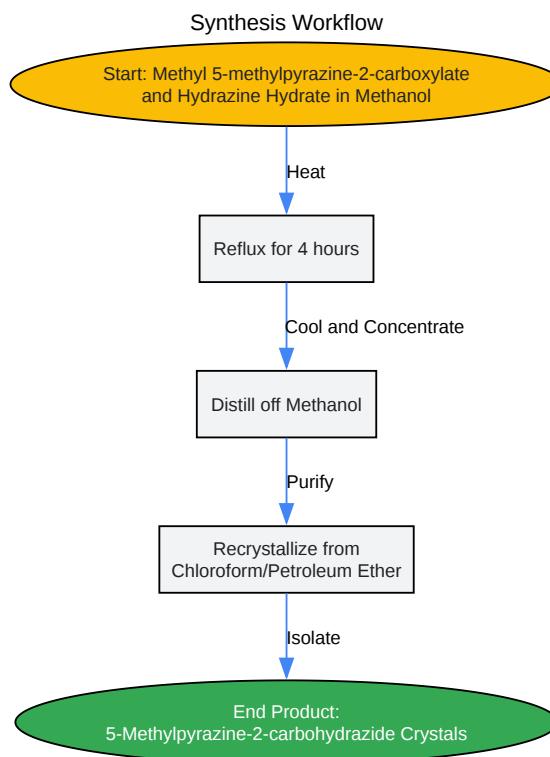
Experimental Protocols

Synthesis of 5-Methylpyrazine-2-carbohydrazide

A common method for the synthesis of **5-Methylpyrazine-2-carbohydrazide** involves the reaction of its corresponding methyl ester with hydrazine hydrate.[4][5] A detailed experimental protocol is as follows:

- Reaction Setup: A methanolic solution of methyl 5-methylpyrazine-2-carboxylate (1 equivalent) is combined with an excess of 80% hydrazine hydrate (2 equivalents).[4]
- Reflux: The reaction mixture is heated under reflux for 4 hours.[4]
- Solvent Removal: After the reflux period, the methanol is removed by distillation, for instance, using a rotary evaporator.[4]
- Recrystallization: The resulting concentrated product is recrystallized from a chloroform and petroleum ether solvent system to yield creamy colored crystals of **5-Methylpyrazine-2-carbohydrazide**.[4]

The logical workflow for this synthesis is illustrated in the diagram below.



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Caption: Workflow for the synthesis of **5-Methylpyrazine-2-carbohydrazide**.

Spectroscopic Data

The structural confirmation of **5-Methylpyrazine-2-carbohydrazide** is typically achieved through various spectroscopic methods. A study on the synthesis of this compound and its derivatives has reported its characterization using modern spectroscopic techniques.^[4] While detailed spectra are not provided here, the following analyses were noted as being performed:

- Infrared (IR) Spectroscopy: To identify characteristic functional group vibrations.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the carbon-hydrogen framework.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.

Biological Activity

Derivatives of **5-Methylpyrazine-2-carbohydrazide** have been investigated for their potential biological activities. For instance, a series of its derivatives were synthesized and evaluated for anti-tubercular activity against *Mycobacterium tuberculosis*.^[6] The parent compound, **5-Methylpyrazine-2-carbohydrazide**, has also been identified as having urease inhibition and antioxidant properties.^[4]

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